

Tungsten(V) Ethoxide: A Technical Guide to Chemical Properties and Structure

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Compound of Interest

Compound Name: Tungsten(v)ethoxide

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Abstract

Tungsten(V) ethoxide, with the chemical formula $\text{W}(\text{OC}_2\text{H}_5)_5$, is an important organometallic compound utilized as a precursor in materials science, particularly for the synthesis of tungsten-based thin films and catalysts. This technical guide provides a comprehensive overview of its chemical properties, structural aspects, and key reactions. Due to its sensitivity to moisture and air, handling and storage require specific protocols to ensure its integrity. While detailed structural and spectroscopic characterization data are not extensively available in the public domain, this document consolidates the known information and presents it in a structured format for easy reference.

Chemical and Physical Properties

Tungsten(V) ethoxide is a moisture-sensitive compound that is typically a colorless to yellow or purple liquid or solid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₂₅ O ₅ W	[2]
Molecular Weight	409.14 g/mol	[3]
Appearance	Colorless to yellow to purple, clear to hazy liquid or solid	[1][4]
Melting Point	56-57 °C	[4]
Boiling Point	110-115 °C at 1 mmHg	[2]
Solubility	Soluble in organic solvents such as hydrocarbons and ethyl acetate.[4]	
Sensitivity	Moisture sensitive.	[2]

Molecular Structure

The precise molecular structure of tungsten(V) ethoxide has not been definitively elucidated by single-crystal X-ray diffraction in publicly accessible literature. However, based on the behavior of other metal alkoxides, it is proposed to exist as a dimer, [W(OC₂H₅)₅]₂. In this dimeric form, the tungsten atoms would likely be bridged by ethoxide ligands, achieving a more stable coordination environment. The tungsten centers are expected to be in a distorted octahedral geometry.

Further research, including single-crystal X-ray crystallography and advanced spectroscopic studies, is required to confirm the exact bonding and structural arrangement of this compound.

Spectroscopic Properties

Detailed experimental spectra for tungsten(V) ethoxide are not readily available in peer-reviewed literature. The following tables outline the expected regions for key spectroscopic techniques based on the compound's structure.

¹H NMR Spectroscopy (Expected)

Chemical Shift (ppm)	Multiplicity	Assignment
~1.2	Triplet	-O-CH ₂ -CH ₃
~4.0	Quartet	-O-CH ₂ -CH ₃

¹³C NMR Spectroscopy (Expected)

Chemical Shift (ppm)	Assignment
~18	-O-CH ₂ -CH ₃
~65	-O-CH ₂ -CH ₃

Infrared (IR) Spectroscopy (Expected)

Wavenumber (cm ⁻¹)	Assignment
2800-3000	C-H stretching
1000-1150	C-O stretching
500-600	W-O stretching

Reactivity and Handling

Tungsten(V) ethoxide is a reactive compound, primarily due to the presence of the tungsten(V) center and the ethoxide ligands.

4.1. Hydrolysis: It is highly susceptible to hydrolysis, reacting with water to form tungsten oxides and ethanol.[2] This reaction is the basis for its use in sol-gel processes for thin film deposition. The hydrolysis pathway can be generalized as the progressive replacement of ethoxide ligands with hydroxyl groups, followed by condensation to form oxo-bridged tungsten species.

4.2. Thermal Decomposition: Upon heating, tungsten(V) ethoxide decomposes to form tungsten oxides, ethanol, and other organic byproducts.[2] The exact decomposition temperature and products can vary depending on the atmosphere and heating rate.

4.3. Handling and Storage: Due to its moisture sensitivity, tungsten(V) ethoxide should be handled under an inert atmosphere (e.g., argon or nitrogen) in a glovebox.[2] It should be stored in a tightly sealed container in a cool, dry place.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and characterization of tungsten(V) ethoxide are not widely published. However, a general synthetic approach is described below.

5.1. Synthesis of Tungsten(V) Ethoxide (General Method)

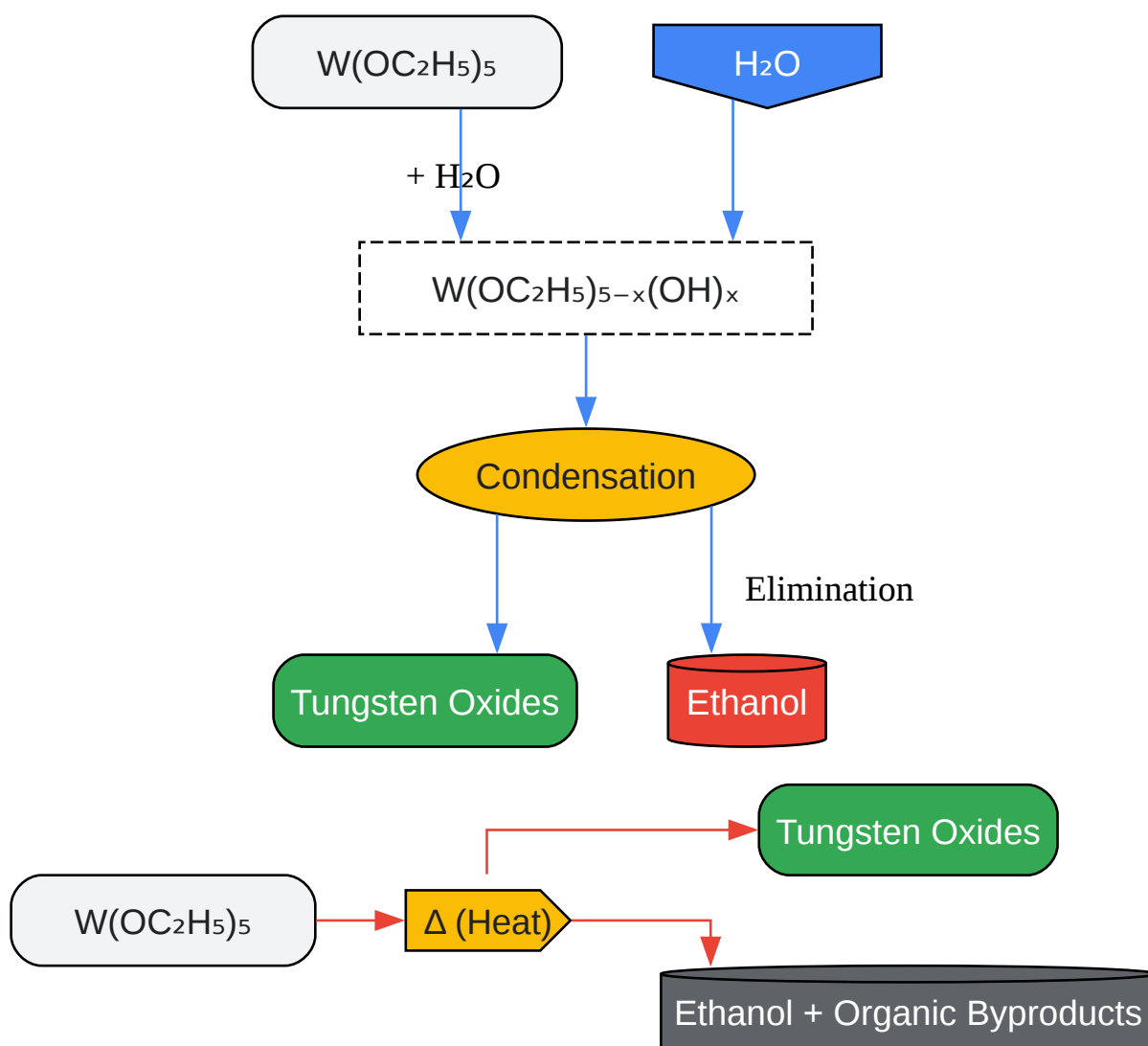
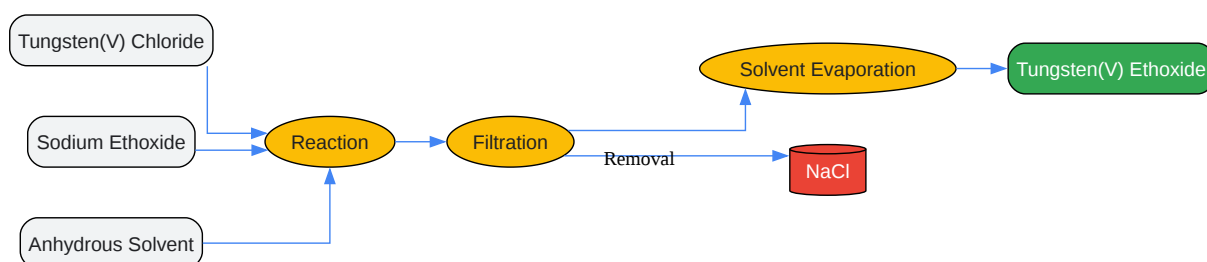
A common method for the synthesis of metal alkoxides is the reaction of the corresponding metal halide with an alcohol in the presence of a base to neutralize the hydrogen halide byproduct.

- Reaction: $\text{WCl}_5 + 5 \text{NaOC}_2\text{H}_5 \rightarrow \text{W}(\text{OC}_2\text{H}_5)_5 + 5 \text{NaCl}$
- Procedure Outline:
 - A solution of sodium ethoxide is prepared by reacting sodium metal with anhydrous ethanol under an inert atmosphere.
 - Tungsten pentachloride (WCl_5) is dissolved in a dry, inert solvent (e.g., toluene).
 - The sodium ethoxide solution is added dropwise to the tungsten pentachloride solution at a controlled temperature.
 - The reaction mixture is stirred for a specified period to ensure complete reaction.
 - The precipitated sodium chloride is removed by filtration.
 - The solvent is removed under vacuum to yield the crude tungsten(V) ethoxide.
 - The product can be further purified by vacuum distillation.

Note: This is a generalized procedure and would require optimization for specific laboratory conditions. All operations must be carried out using Schlenk line techniques or in a glovebox to exclude moisture and air.

Logical Relationships and Workflows

The following diagrams illustrate the key processes involving tungsten(V) ethoxide.



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